

Technical Whitepaper: SAR-7226 Hydrate

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Compound of Interest

Compound Name: SAR-7226 Hydrate

CAS No.: 1229167-48-9

Cat. No.: B610689

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Physicochemical Properties, Dual SGLT1/2 Inhibition Mechanism, and Preclinical Applications[1]

Executive Summary

SAR-7226 Hydrate is a potent, small-molecule inhibitor of the sodium-glucose cotransporters (SGLT), exhibiting dual affinity for both SGLT1 (intestinal/cardiac) and SGLT2 (renal).[1] Originally developed by Sanofi-Aventis (now Sanofi) for Type 2 Diabetes Mellitus (T2DM), the compound represents a critical class of O-glycoside derivatives characterized by a C4-fluorine substitution on the glucose moiety.

While clinical progression was halted—likely due to the gastrointestinal adverse event profile associated with potent intestinal SGLT1 inhibition—SAR-7226 remains a vital chemical probe for researchers. It is extensively used to deconvolute the specific physiological roles of SGLT1 in extra-renal tissues (e.g., gut peptide secretion, cardiac metabolism, and bone turnover) where selective SGLT2 inhibitors (e.g., dapagliflozin) have no effect.[1]

This guide provides a rigorous technical analysis of **SAR-7226 Hydrate**, covering its solid-state chemistry, mechanistic differentiation from approved gliflozins, and validated protocols for

preclinical application.[1]

Chemical Identity & Solid-State Physics[1]

SAR-7226 differs structurally from the market-dominant C-glycosides (e.g., empagliflozin, dapagliflozin).[1] It retains an O-glycosidic linkage, stabilized by a strategic fluorine atom.[1]

1.1 Structural Specifications

- Common Name: **SAR-7226 Hydrate**[1][2]
- CAS Number: 1229167-48-9 (Hydrate); 702638-25-3 (Free Base)[1][2]
- Chemical Name: (2S,3R,4R,5S,6R)-5-fluoro-6-(hydroxymethyl)-2-((4-(4-methoxybenzyl)-5-(trifluoromethyl)-1H-pyrazol-3-yl)oxy)tetrahydro-2H-pyran-3,4-diol hydrate.[1][2][3]
- Molecular Formula: $C_{18}H_{20}F_4N_2O_6$ [1] · H_2O
- Molecular Weight: 454.37 g/mol (Hydrate)[1][2]

1.2 The "Fluorine Effect" & O-Glycoside Stability

Unlike dapagliflozin, which uses a carbon-carbon bond to resist hydrolysis by glucosidases, SAR-7226 utilizes an O-linkage connecting a pyrazole ring to the sugar.[1]

- C4-Fluorination: The substitution of a hydroxyl group with fluorine at the C4 position of the pyranose ring is a deliberate medicinal chemistry tactic.[1] This modification alters the electronic properties of the ring, reducing the basicity of the glycosidic oxygen and rendering the molecule more resistant to enzymatic hydrolysis (metabolic stability).[1]
- Hydrate Form: The hydrate is the thermodynamically stable crystalline form.[1] In preclinical formulations, the hydrate ensures consistent dissolution rates compared to the amorphous free base, which may suffer from variable hygroscopicity.[1]

Table 1: Physicochemical Profile

Property	Specification	Technical Note
Solubility (DMSO)	≥ 50 mg/mL	Preferred solvent for stock solutions.[1]
Solubility (Water)	Low / Insoluble	Requires co-solvents (e.g., PEG400) for aqueous formulation.[1]
Appearance	White to off-white solid	Crystalline powder.
Storage	-20°C (Desiccated)	Hygroscopic; protect from moisture to maintain stoichiometry.

Pharmacological Mechanism: The Dual Inhibitor Paradigm[1][4]

SAR-7226 is defined by its dual inhibition profile.[1] While SGLT2 inhibitors target the kidney exclusively, SAR-7226 blocks glucose transport in both the kidney and the intestine.[1]

2.1 Mechanism of Action (MOA)

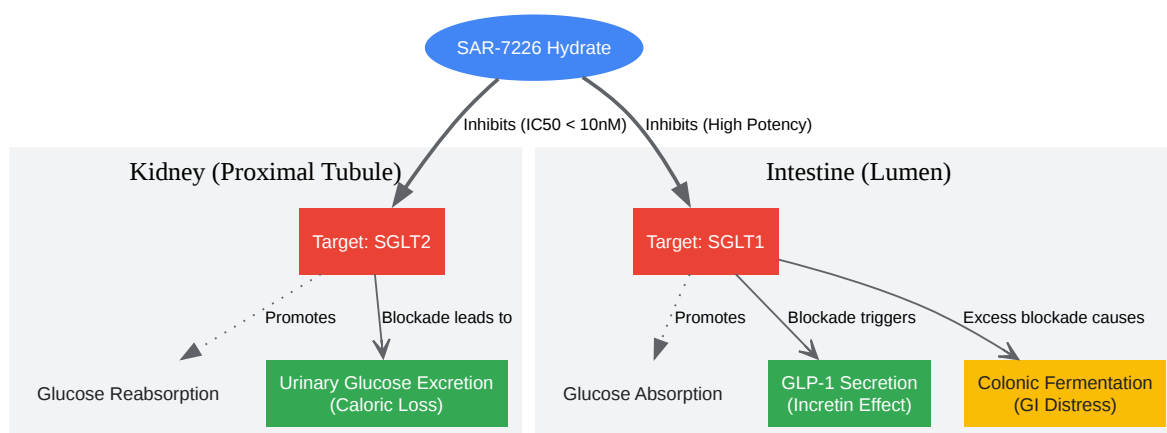
- Renal SGLT2 Inhibition: Blocks the reabsorption of ~90% of filtered glucose in the proximal convoluted tubule (PCT), inducing glycosuria.[1]
- Intestinal SGLT1 Inhibition: Blocks the absorption of dietary glucose in the small intestine.[1] This blunts post-prandial glucose spikes and, crucially, increases GLP-1 (Glucagon-like peptide-1) secretion by increasing glucose delivery to the distal gut (L-cells).[1]

2.2 The Selectivity Trade-off

Clinical attrition of SAR-7226 highlights the "therapeutic window" challenge of SGLT1 inhibition.[1]

- High SGLT1 Potency: Leads to significant glucose malabsorption. While beneficial for glycemic control, unabsorbed glucose in the colon ferments, causing diarrhea and bloating.[1]

- Research Utility: Because SAR-7226 hits SGLT1 harder than "balanced" inhibitors like sotagliflozin, it is the superior tool for modeling complete SGLT1 ablation in animal models.
[\[1\]](#)



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Figure 1: Mechanism of Dual SGLT1/2 Inhibition.[\[1\]](#) SAR-7226 acts on both renal and intestinal pathways, distinguishing it from pure SGLT2 inhibitors.[\[1\]](#)

Experimental Methodologies

3.1 In Vitro SGLT Inhibition Assay

To validate SAR-7226 activity, a cell-based glucose uptake assay is the standard.[\[1\]](#) This protocol uses CHO (Chinese Hamster Ovary) cells overexpressing human SGLT1 or SGLT2.

Reagents Required:

- CHO-hSGLT1 and CHO-hSGLT2 cell lines.[\[1\]](#)
- ¹⁴C-Methyl- α -D-glucopyranoside (AMG) (Non-metabolizable glucose analog).[\[1\]](#)
- Sodium-free buffer (Choline chloride replacement) for negative control.

Protocol Workflow:

- Seeding: Plate CHO cells at 30,000 cells/well in 96-well plates. Incubate 24h.
- Wash: Remove culture medium.[1] Wash 2x with Pre-treatment Buffer (10 mM HEPES, 150 mM Choline Cl, pH 7.[1]4) to remove sodium.[4]
- Treatment: Add SAR-7226 (diluted in DMSO/Buffer) at varying concentrations (0.1 nM – 10 μ M). Incubate 15 min at 37°C.
- Uptake: Add Uptake Buffer containing 10 μ M 14 C-AMG + 150 mM NaCl.
- Incubation: Incubate for 60 min at 37°C.
- Termination: Aspirate buffer. Wash 3x with ice-cold stop buffer containing Phlorizin (100 μ M) to lock transporters.
- Lysis & Read: Lyse cells with 0.1 M NaOH. Measure radioactivity via Liquid Scintillation Counting.[1]

Self-Validation Check:

- Control: Sodium-free buffer wells must show <5% uptake compared to NaCl wells (confirms SGLT-dependency).
- Reference: Phlorizin (non-selective inhibitor) should block >95% of uptake.

3.2 In Vivo Formulation (Oral Gavage)

SAR-7226 Hydrate is poorly water-soluble. For rodent studies (e.g., measuring urinary glucose excretion or bone turnover), a suspension vehicle is required.[1]

Recommended Vehicle:

- 0.5% Hydroxypropyl methylcellulose (HPMC) + 0.1% Tween 80 in water.
- Preparation: Milled **SAR-7226 Hydrate** is added to the vehicle and sonicated/vortexed to form a uniform suspension.

- Dosing Volume: 10 mL/kg.[1]

Preclinical Efficacy & Safety Profile

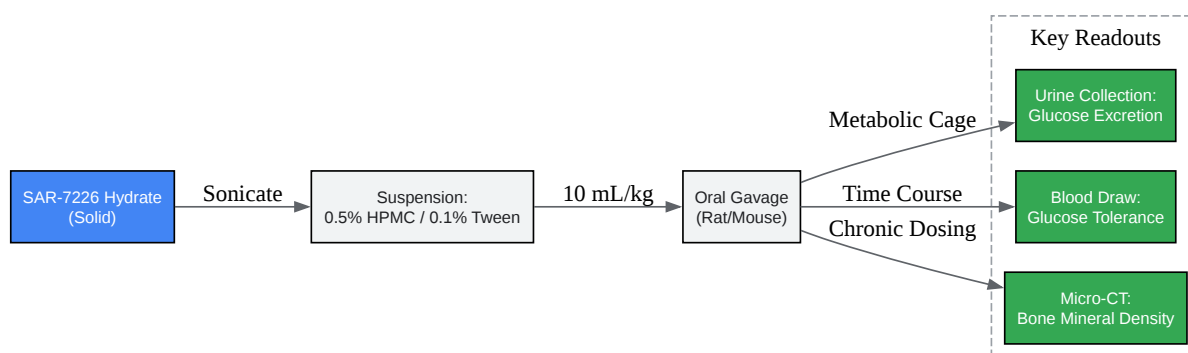
4.1 Pharmacodynamics

In preclinical models (Zucker Diabetic Fatty rats), SAR-7226 demonstrates:

- Urinary Glucose Excretion (UGE): Dose-dependent increase, plateauing when SGLT2 is fully saturated.[1]
- Delayed Glucose Absorption: Significant reduction in $AUC_{0-120min}$ during an Oral Glucose Tolerance Test (OGTT), attributed to SGLT1 inhibition.[1]

4.2 Bone Turnover (Novel Application)

Recent literature utilizes SAR-7226 to investigate the link between SGLT inhibition and bone health. Unlike some SGLT2 inhibitors that may increase fracture risk via phosphate retention, SGLT1 inhibition has been linked to increased bone mass in specific rodent models, potentially via incretin (GLP-2) pathways.[1] SAR-7226 is the preferred probe for these studies due to its high SGLT1 affinity.



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Figure 2: Preclinical Workflow for SAR-7226. Standardized formulation and readout pathways for metabolic and osteological studies.

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